

Proper Disposal Procedures for Parfumine

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Compound of Interest

Compound Name:	Parfumine
CAS No.:	28230-70-8
Cat. No.:	B1208680

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This document provides crucial safety and logistical information for the proper disposal of **Parfumine**, a volatile and flammable organic compound utilized in laboratory settings. Adherence to these procedural guidelines is essential for ensuring personnel safety and environmental compliance.

Immediate Safety and Hazard Identification

Before handling **Parfumine** waste, it is critical to be aware of its primary hazards. **Parfumine** is a flammable liquid and can cause skin and eye irritation. Inhalation of vapors may lead to respiratory irritation. Always consult the Safety Data Sheet (SDS) for complete hazard information.

Personal Protective Equipment (PPE) is mandatory when handling **Parfumine** waste.

PPE Requirement	Specification
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Lab Coat	Standard laboratory coat to protect from splashes.
Ventilation	Handle only in a well-ventilated area or a chemical fume hood.

Step-by-Step Disposal Protocol

The disposal of **Parfumine** must follow the "cradle-to-grave" principle for hazardous waste management, ensuring it is tracked from generation to final disposal.[1]

Step 1: Waste Identification and Segregation

- All waste containing **Parfumine** must be classified as hazardous waste.
- Do not mix **Parfumine** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

Step 2: Waste Collection and Containment

- Collect liquid **Parfumine** waste in a designated, leak-proof container made of a compatible material (e.g., glass or high-density polyethylene).
- The container must be clearly labeled as "Hazardous Waste - **Parfumine**" and include the date of initial waste accumulation.
- Keep the container securely sealed when not in use to prevent the release of flammable vapors.[2]

Step 3: Handling Contaminated Materials

- Solid materials contaminated with **Parfumine** (e.g., pipette tips, gloves, absorbent pads) should be collected in a separate, clearly labeled, and sealed hazardous waste bag or container.
- Do not dispose of these materials in the regular trash.

Step 4: Storage of **Parfumine** Waste

- Store the sealed waste containers in a designated satellite accumulation area that is secure, well-ventilated, and away from sources of ignition.
- Adhere to the accumulation time limits for your facility's hazardous waste generator status (e.g., Very Small, Small, or Large Quantity Generator).[3]

Step 5: Arranging for Disposal

- Contact your institution's EHS office to schedule a pickup for the **Parfumine** waste.
- Do not attempt to dispose of **Parfumine** waste by pouring it down the drain or by any other unauthorized method. Improper disposal can lead to environmental contamination and regulatory violations.[4][5]

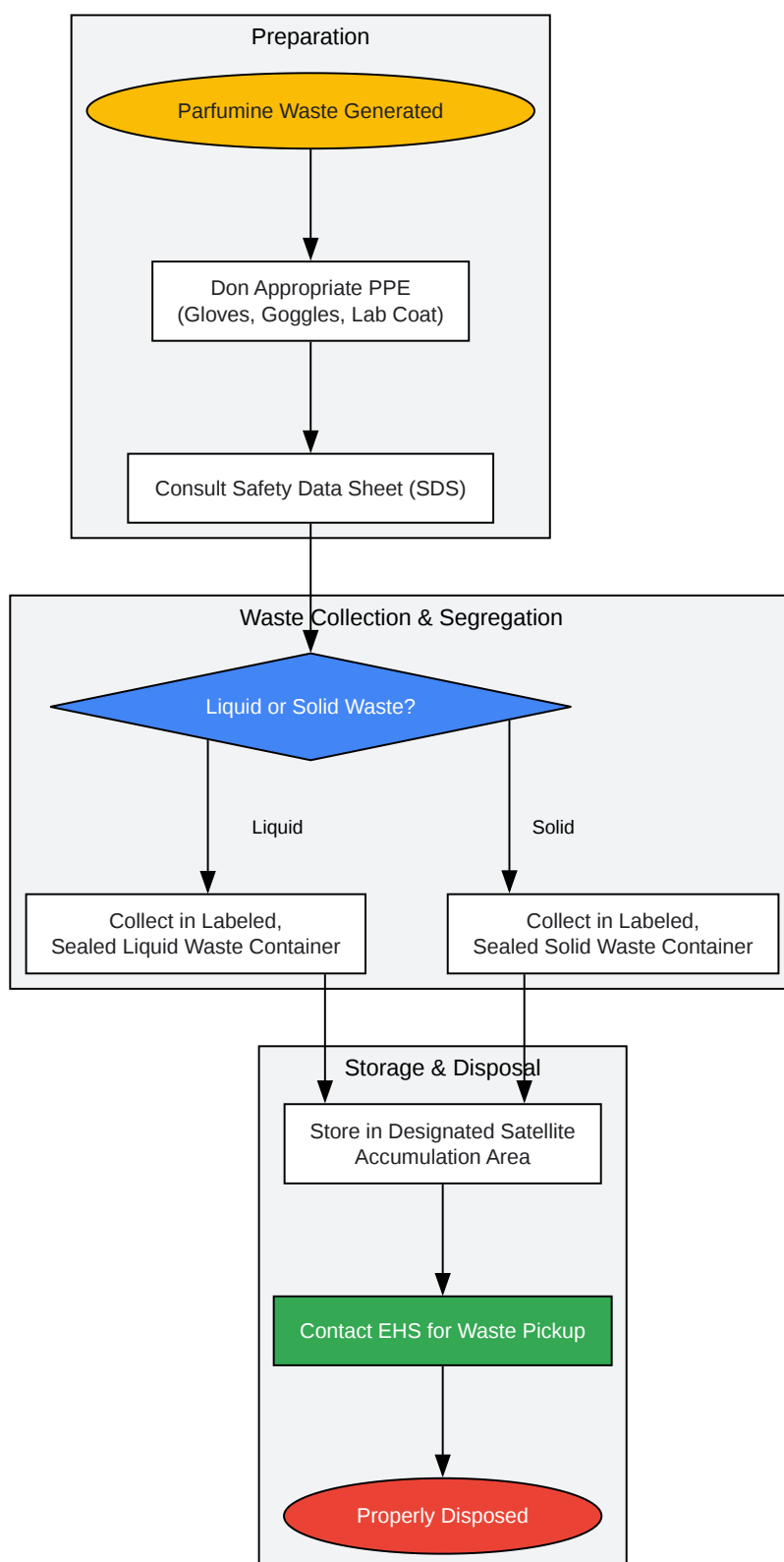
Quantitative Disposal Data

The following table summarizes key quantitative parameters relevant to the disposal of **Parfumine**.

Parameter	Value/Specification	Regulatory Reference
EPA Hazardous Waste Code	D001 (Ignitability)	40 CFR 261.21
Flash Point	< 60°C (140°F)	40 CFR 261.21
Container Type	Chemically compatible, sealed container	40 CFR 262.16(b)
Maximum Accumulation Time (SQG)	180 days	40 CFR 262.16(b)

Parfumine Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Parfumine** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Parfumine** waste.

Experimental Protocols

This document pertains to disposal procedures and does not cite experimental protocols. For methodologies related to the use of **Parfumine**, please refer to your specific experimental protocols and the manufacturer's guidelines.

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References

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- [3. Summary of Hazardous Waste Regulations | Florida Department of Environmental Protection \[floridadep.gov\]](#)
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